Comprehensive Spectral Analysis Guide: O-(4-Bromo-2-fluorophenyl) dimethylcarbamothioate

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Compound of Interest

Compound Name:	*O-(4-Bromo-2-fluorophenyl) dimethylcarbamothioate*
CAS No.:	*190648-99-8*
Cat. No.:	*B062075*

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Executive Summary & Compound Profile

This technical guide provides a rigorous spectral analysis framework for **O-(4-Bromo-2-fluorophenyl) dimethylcarbamothioate** (CAS: 190648-99-8). As a critical intermediate—often utilized in the Newman-Kwart Rearrangement (NKR) to access thiophenols—accurate characterization is paramount to distinguish the kinetic O-isomer from the thermodynamic S-isomer.

This document moves beyond basic peak listing. It establishes a causal link between the molecule's electronic environment and its spectral signature, enabling researchers to validate synthesis success and detect common rearrangement impurities.

Compound Identity

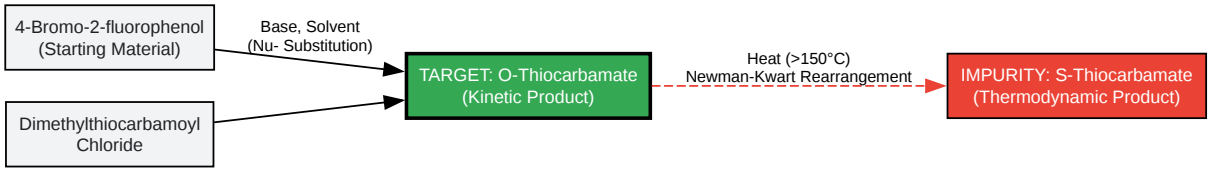
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Property	Detail
IUPAC Name	O-(4-Bromo-2-fluorophenyl) N,N-dimethylcarbamothioate
Molecular Formula	C H BrFNOS
Exact Mass	276.9572 (for Br)
Key Structural Features	Thiocarbonyl (C=S), Dimethylamino rotamers, 1,2,4-trisubstituted benzene
Primary Application	Precursor for 4-bromo-2-fluorobenzenethiol via thermal rearrangement

Synthesis Context & Impurity Logic

To interpret spectra accurately, one must understand the sample's history. This compound is typically synthesized via the nucleophilic attack of 4-bromo-2-fluorophenol on dimethylthiocarbamoyl chloride.

Critical Quality Attribute (CQA): The most persistent impurity is the unreacted phenol (starting material) and the rearranged S-isomer (thermal degradation product).



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Figure 1: Synthesis pathway highlighting the critical thermal rearrangement risk.

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Mass Spectrometry (MS) Analysis[1][8][9][10][11]

Mass spectrometry provides the primary confirmation of the halogenation pattern and the molecular skeleton.

Isotopic Pattern (The "Fingerprint")

The presence of Bromine (

Br :

Br

1:1) creates a distinctive doublet in the molecular ion cluster.

- M+• (m/z 277): Contains

  Br.

- [M+2]+• (m/z 279): Contains

  Br.

- Intensity Ratio: The peaks should appear in a near 1:1 ratio. A deviation suggests contamination (e.g., dechlorination or debromination).

Fragmentation Pathway (EI/ESI)

The thiocarbamate linker is the "weakest link" under ionization.

- Diagnostic Ion (m/z 88): The dimethylthiocarbamoyl cation

  is the base peak or a major fragment in ESI+. This confirms the integrity of the carbamothioate moiety.

- Phenol Radical (m/z ~190/192): Loss of the carbamoyl group

  yields the substituted phenol fragment.

Protocol: Use soft ionization (ESI+) for molecular weight confirmation to avoid excessive in-source fragmentation. Use EI (70eV) only if structural fingerprinting of the aromatic core is

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required.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][8]

NMR is the gold standard for distinguishing the O-isomer from the S-isomer.

H NMR: The Rotamer Effect

A unique feature of thiocarbamates is the restricted rotation around the N-C(=S) bond, which has significant double-bond character.

- N-Methyl Groups: Unlike amides, thiocarbamates often show two distinct singlets or a very broad singlet for the -N(CH

)

  protons at room temperature (approx. 3.30–3.45 ppm).[1]

  - Validation: Heating the NMR tube to 50°C will cause these peaks to coalesce into a sharp singlet (fast exchange limit).

- Aromatic Region (3H):

  - H-3 (dd): Between F and Br. Appears as a doublet of doublets due to coupling with F (ortho) and H-5 (meta).

  - H-6 (t/dd): Ortho to the oxygen. Deshielded by the thiocarbamate group.

  - H-5 (m): Meta to the oxygen.

C NMR: The Carbonyl Discriminator

This is the definitive test for rearrangement.

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Carbon Type	Chemical Shift ( )	Diagnostic Logic
C=S (Thiocarbonyl)	185 – 188 ppm	Target Product. The C=S carbon is highly deshielded.
C=O (Carbonyl)	164 – 168 ppm	Impurity. Indicates rearrangement to the S-isomer.
C-F (Aromatic)	~150-160 ppm	Appears as a large doublet (Hz).
N-CH	38 – 45 ppm	Often appears as two peaks (rotamers).

F NMR

- Signal: Single peak around -110 to -130 ppm (solvent dependent).
- Utility: Excellent for quantifying unreacted fluorophenol starting material, which will have a distinct shift due to the free -OH group affecting the ortho-fluorine environment.

Infrared Spectroscopy (IR)[8]

IR is a rapid "Pass/Fail" check for the production floor.

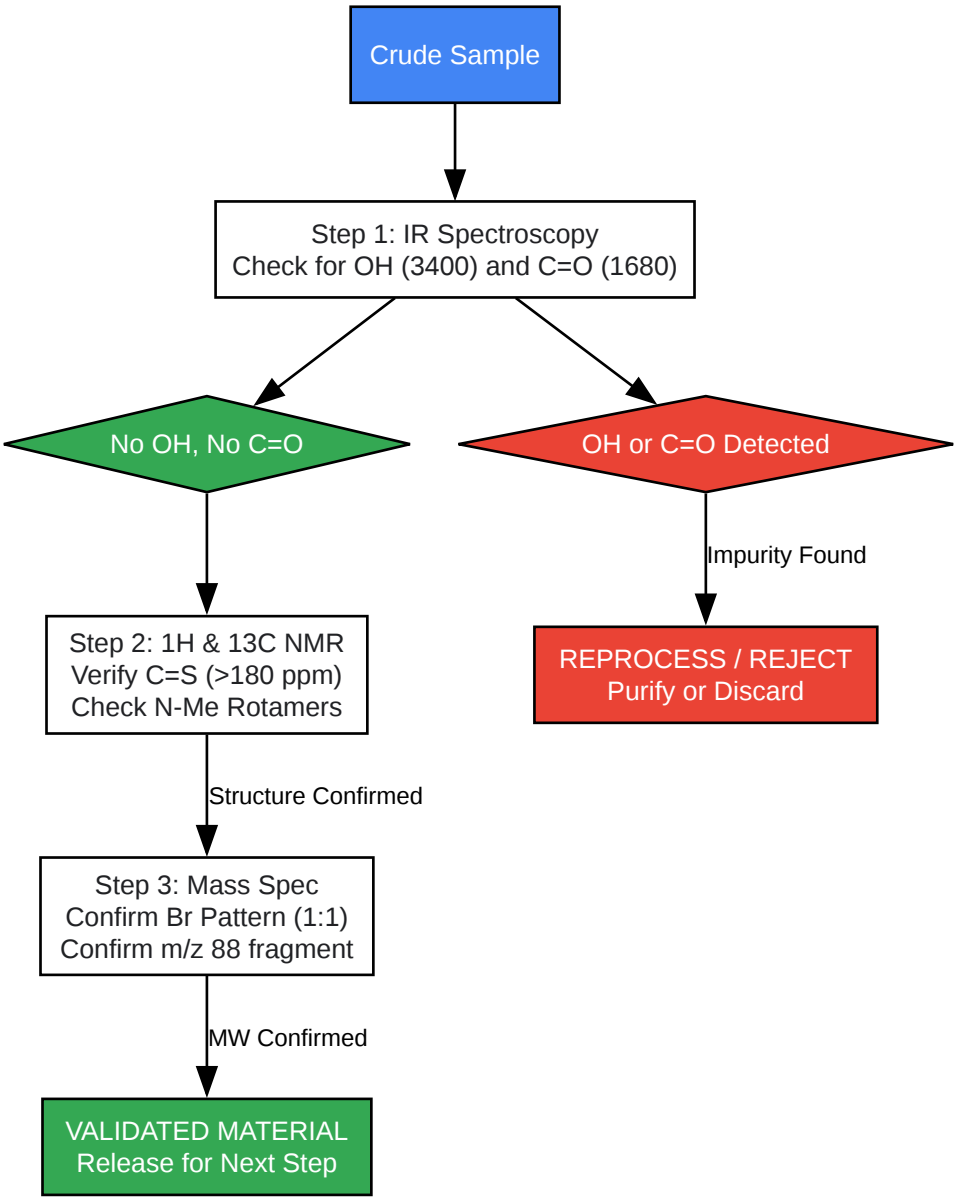
- C=S Stretch: Strong bands in the 1100–1200 cm region.
- C-O-C Stretch: Strong absorption at 1150–1250 cm (Aryl-O-C(=S)).
- Absence of O-H: There should be no broad peak at 3200–3500 cm . Presence indicates wet sample or unreacted phenol.
- Absence of C=O: A strong peak at 1650–1700 cm

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indicates the S-isomer (thiocarbamate carbonyl).

Integrated Characterization Workflow

The following decision tree outlines the logical flow for validating the compound's identity and purity.



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Figure 2: Quality control decision tree for O-aryl thiocarbamates.

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Experimental Protocol: Sample Preparation

To ensure reproducibility, follow these preparation standards:

- NMR Prep: Dissolve ~10 mg of sample in 0.6 mL of CDCl

  (Chloroform-d). Ensure the solution is clear; filter through a cotton plug if turbidity persists (insoluble salts like dimethylammonium chloride may be present).

- MS Prep: Dilute to 10 µg/mL in Acetonitrile (LC-MS grade). Avoid protic solvents like methanol if investigating transesterification, though unlikely here.

- IR Prep: ATR (Attenuated Total Reflectance) is preferred. Ensure the crystal is cleaned with isopropanol to remove residual organics from previous runs.

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